

# Dichloronitromethane respiratory irritation safety handling

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## Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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## Chemical Identity and Properties

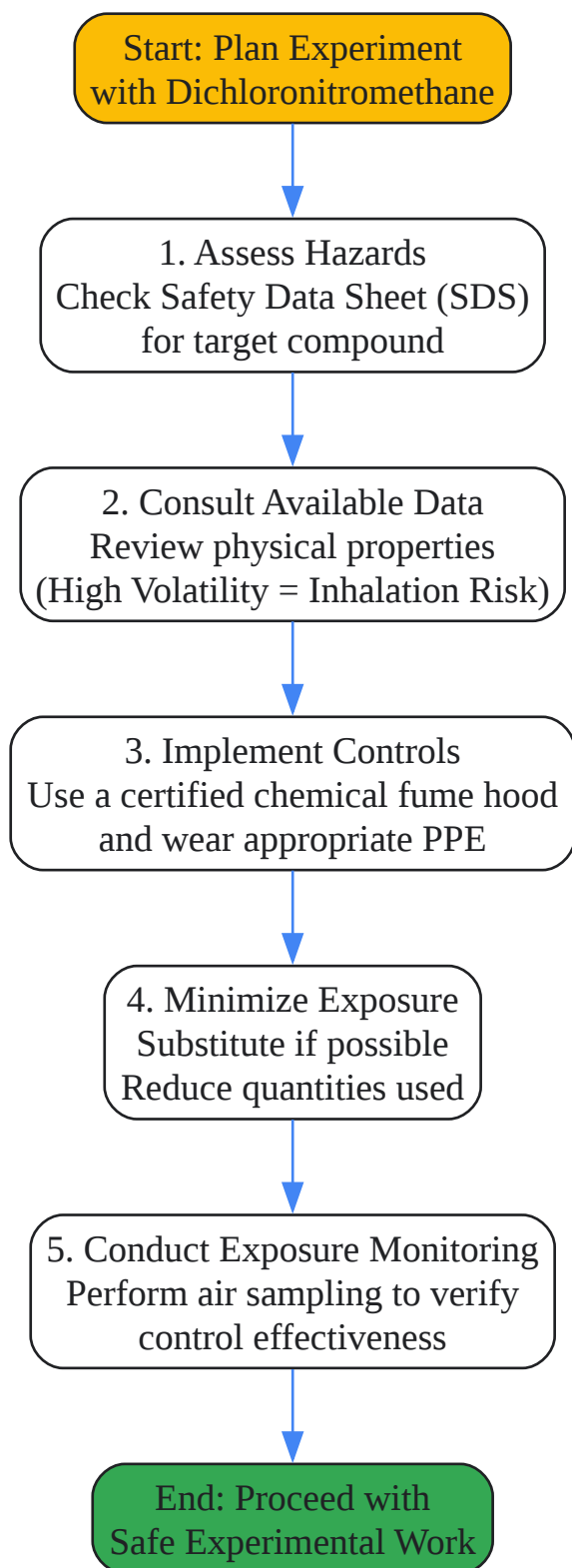
The table below summarizes the key identifying information and physical properties for **dichloronitromethane**.

Property	Value / Description
IUPAC Name	dichloronitromethane [1]
CAS Number	7119-89-3 [1]
Canonical SMILES	<chem>C(N+[O-])ClCl</chem> [1]
Molecular Formula	<chem>CHCl2NO2</chem> [1]
Molecular Mass	129.93 g/mol [1]
Physical State	Likely liquid (as it is a transformation product in groundwater) [1]
Solubility in Water	17150 mg/L (at 20 °C, pH 7) [1]
Vapour Pressure	467000 mPa (at 20 °C) [1]

Property	Value / Description
Soil DT <sub>50</sub> (Aerobic)	0.71 days (Lab) [1]

## Hazard Assessment and Safe Handling Framework

While specific toxicity data for **dichloronitromethane** is not available in the search results, its structure (containing nitro and chloro groups) suggests it should be treated as a potential respiratory and systemic toxin. The following workflow and recommendations are based on its physical properties and general safety principles for handling volatile organic compounds.



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## Key Handling Recommendations

- **Prioritize Engineering Controls:** The high vapour pressure of **dichloronitromethane** indicates it is **highly volatile** [1]. All handling procedures involving open containers should be conducted within a **certified chemical fume hood** to prevent inhalation exposure [2].
- **Use Personal Protective Equipment (PPE):** Based on the hazards of similar volatile chemicals, appropriate PPE should include chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat [3].
- **Minimize Exposure:** Apply the principles of reduction:
  - **Substitution:** Investigate if a less hazardous solvent can be used for the intended application. For related chlorinated solvents like dichloromethane, alternatives such as ethyl acetate, heptane, or toluene are often considered [2].
  - **Quantity Reduction:** Use the smallest amount necessary to achieve the experimental goal [2].
- **Implement Exposure Monitoring:** If **dichloronitromethane** is used regularly, initial and periodic air monitoring (personal breathing zone air sampling) is recommended to ensure that engineering controls are effective and worker exposure is as low as reasonably achievable [2].

## Frequently Asked Questions

- **What should I do if I cannot find a Safety Data Sheet (SDS) for dichloronitromethane?** When an SDS is unavailable, a precautionary approach is essential. The high volatility and chemical structure suggest significant inhalation risk. Assume it is toxic and handle it using the highest level of controls: a fume hood and full PPE until reliable data is obtained.
- **How should waste dichloronitromethane be managed?** Collect waste in a compatible, tightly sealed container that is clearly labeled. The container should be stored within a ventilated space, such as a fume hood or volatile waste cabinet, to prevent vapor accumulation in the lab [2].
- **Is dichloronitromethane a known carcinogen?** The search results do not provide carcinogenicity data for this specific compound. However, due to the lack of data, it should be treated with caution. Related chlorinated solvents like dichloromethane are suspected carcinogens [4].

## Critical Information Gaps and Next Steps

The most significant limitation is the absence of specific toxicological data (e.g., acute toxicity, occupational exposure limits) in the available search results. To establish definitive safety protocols, I recommend you:

- **Locate the Official SDS:** Conduct a targeted search for a Safety Data Sheet from a commercial chemical supplier.
- **Consult Specialized Databases:** Use toxicology and hazard databases like TOXNET or those provided by the National Institute for Occupational Safety and Health (NIOSH).
- **Perform a Risk Assessment:** Integrate the physical property data provided here with any newly found toxicological data to conduct a formal laboratory risk assessment before beginning work.

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## References

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